

Drofenine hydrochloride cellular signal transduction studies

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Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

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Available Information on Drofenine Hydrochloride

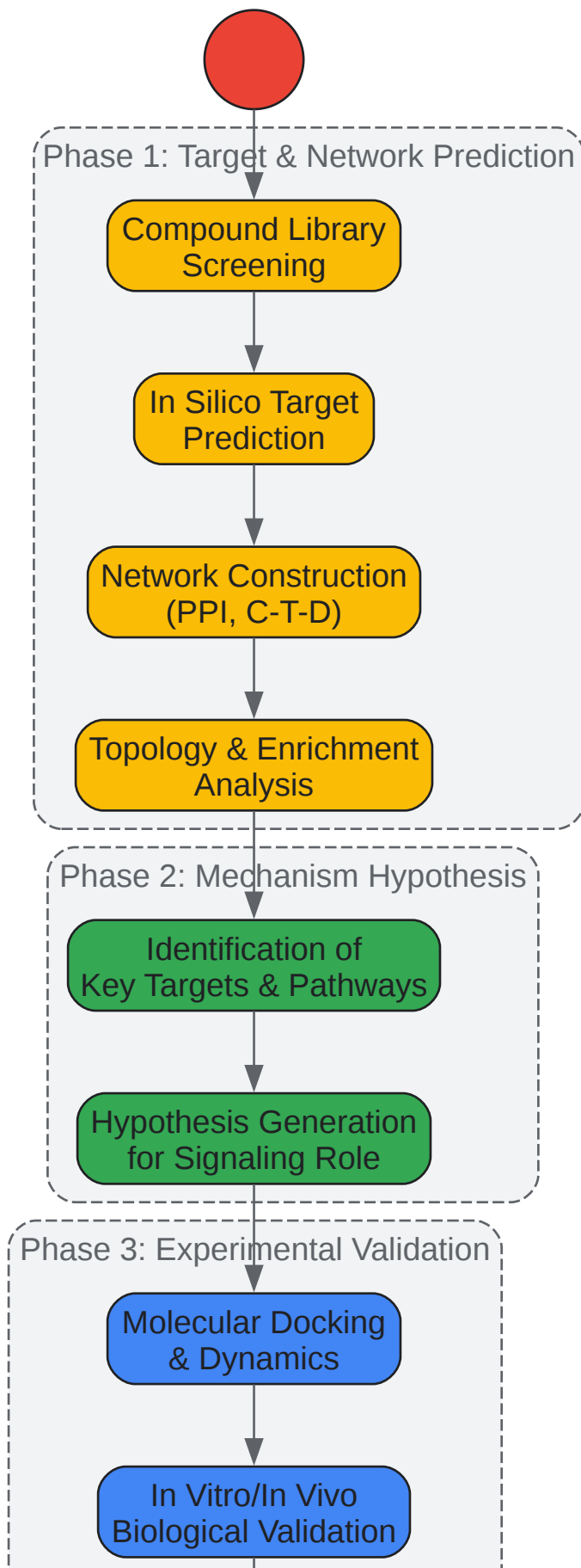
The core biochemical data available for **Drofenine hydrochloride** is summarized in the table below.

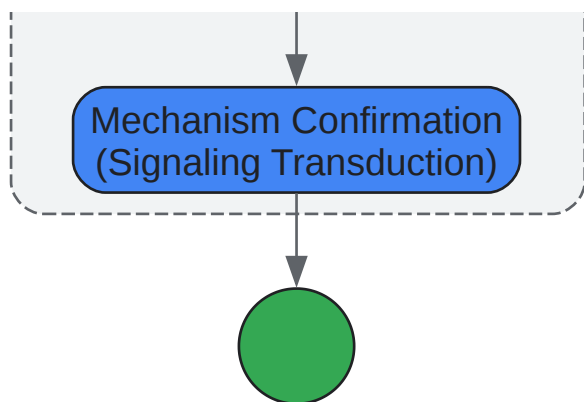
Property	Description
IUPAC Name	Hexahydroadiphenine hydrochloride [1]
Molecular Weight	353.93 g/mol [1]
Formula	C ₂₀ H ₃₂ ClNO ₂ [1]
CAS Number	548-66-3 [1]
Known Biological Activity	Potent, competitive cholinesterase inhibitor [1]
Inhibition Constant (K _i)	3 μM [1]
Primary Experimental Use	For research use only [1]

A Framework for Investigating Cellular Signaling

While direct signaling pathway data is unavailable, a network pharmacology approach is a powerful method to systematically explore the mechanisms of multi-target compounds like **Drofenine hydrochloride** [2]. The workflow involves target prediction, network analysis, and experimental validation.

The diagram below outlines this multi-stage process, from initial compound screening to final experimental verification of signaling pathways.





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Proposed Research Directions

Given Drofenine's known activity, here are specific research avenues to uncover its role in cellular signaling:

- **Expand Target Screening:** Use in silico methods to predict interactions beyond cholinesterase, such as with G protein-coupled receptors (GPCRs) or ion channels, which are central to signal transduction [2].
- **Investigate Neuro-Cardiovascular Links:** Explore connections between cholinergic systems, blood pressure regulation, and central nervous system pathways. Network pharmacology is well-suited for identifying such multi-indication properties [2].
- **Functional Assays for Calcium Signaling:** As a known cholinesterase inhibitor, Drofenine's action indirectly influences muscarinic and nicotinic receptors. Measure intracellular calcium flux (Ca^{2+}) in relevant cell lines (e.g., neuronal or endothelial) using fluorescent dyes (e.g., Fluo-4 AM) to detect secondary signaling effects.
- **Phosphorylation Profiling:** Use phospho-specific antibodies in Western blotting or phospho-proteomic arrays to track changes in key signaling nodes (e.g., MAPK/ERK, Akt, p38) in cells treated with **Drofenine hydrochloride** to map activated pathways.

Important Notes for Researchers

- **Compound Sourcing:** **Drofenine hydrochloride** is marked "For research use only" and is a controlled substance in some territories [1].
- **Solubility and Storage:** It is soluble in DMSO (≥ 75 mg/mL) and water (≥ 33.3 mg/mL). For storage, keep at 4°C in a sealed container, protected from moisture [1].
- **Experimental Reproducibility:** The lack of high-affinity, selective ligands for related targets (like TRPV3) is a common challenge in signal transduction research [3] [4]. Findings should be validated

with multiple pharmacological tools.

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References

1. Drofenine hydrochloride (Hexahydroadiphenine ... [medchemexpress.com]
2. A Network-Based Approach to Explore the Mechanisms of ... [mdpi.com]
3. TRPV3 Ion Channel: From Gene to Pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
4. TRPV3 Ion Channel: From Gene to Pharmacology [mdpi.com]

To cite this document: Smolecule. [Drofenine hydrochloride cellular signal transduction studies].

Smolecule, [2026]. [Online PDF]. Available at:

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